

An In-depth Technical Guide to 1-Adamantanethiol: Chemical Properties and Reactivity

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Compound of Interest

Compound Name: **1-Adamantanethiol**

Cat. No.: **B1212722**

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Abstract

1-Adamantanethiol, a unique cage-like organosulfur compound, has garnered significant interest in materials science, nanotechnology, and medicinal chemistry. Its rigid, diamondoid structure imparts distinct physicochemical properties that make it a valuable building block for a variety of applications. This technical guide provides a comprehensive overview of the chemical properties and reactivity of **1-adamantanethiol**, with a focus on quantitative data, detailed experimental protocols, and visual representations of its chemical behavior.

Chemical and Physical Properties

1-Adamantanethiol is a white, crystalline solid at room temperature. The bulky adamanyl group significantly influences its physical properties, such as its melting point and solubility.

Physical Properties

The physical properties of **1-adamantanethiol** are summarized in the table below. These values have been compiled from various sources and provide a baseline for its handling and use in experimental settings.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{16}S$	[1] [2] [3] [4]
Molecular Weight	168.30 g/mol	[1] [2] [3] [4]
Melting Point	99-106 °C	[4]
Boiling Point	237.8 ± 9.0 °C (at 760 Torr)	[1]
Density	1.09 ± 0.1 g/cm³ (at 20 °C)	[1]
Flash Point	94.2 ± 16.7 °C	[1]
Appearance	White to off-white solid	[3]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **1-adamantanethiol**. Key spectral features are summarized below.

Spectroscopic Technique	Key Features
1H NMR	Signals corresponding to the adamantyl cage protons.
^{13}C NMR	Resonances for the carbon atoms of the adamantane framework.
IR Spectroscopy	Characteristic S-H stretching vibration.
Mass Spectrometry	Molecular ion peak (M^+) at $m/z = 168$.

Acidity (pKa)

The acidity of the thiol proton is a critical parameter for understanding the reactivity of **1-adamantanethiol**, particularly in base-catalyzed reactions. While an experimentally determined pKa for **1-adamantanethiol** is not readily available in the literature, a predicted value and comparison with other tertiary thiols can provide a reasonable estimate.

Property	Value	Note
Predicted pKa	11.05 ± 0.20	This value is computationally predicted and should be used as an estimate. The pKa of tertiary thiols is generally higher than that of primary or secondary thiols due to the electron-donating effect of the alkyl groups.

Solubility

The solubility of **1-adamantanethiol** is dictated by its adamantane cage, which is nonpolar, and its thiol group, which is weakly polar. This dual nature results in solubility in a range of organic solvents. Quantitative solubility data is not widely reported; however, based on the properties of adamantane and other thiols, the following qualitative and estimated solubilities can be expected.

Solvent	Polarity Index	Expected Qualitative Solubility	Rationale
Hexane	0.1	Soluble	The nonpolar adamantane cage interacts favorably with the nonpolar solvent.
Toluene	2.4	Soluble	Similar to hexane, the nonpolar interactions dominate.
Dichloromethane	3.1	Soluble	Offers a good balance of polarity to solvate both the adamantyl and thiol moieties.
Tetrahydrofuran (THF)	4.0	Soluble	A versatile solvent capable of solvating a wide range of compounds.
Ethanol	4.3	Moderately Soluble	The thiol group can form hydrogen bonds with ethanol, but the large nonpolar adamantane group limits high solubility.
Methanol	5.1	Sparingly Soluble	Similar to ethanol, but the higher polarity makes it a less ideal solvent for the nonpolar cage.
Water	10.2	Insoluble	The large, nonpolar adamantane cage dominates, leading to

very poor solubility in water.

Reactivity

The reactivity of **1-adamantanethiol** is centered around the sulfur atom of the thiol group. Key reactions include the formation of self-assembled monolayers, oxidation to disulfides, and participation in thiol-ene "click" chemistry.

Formation of Self-Assembled Monolayers (SAMs)

A significant area of research involving **1-adamantanethiol** is its ability to form well-ordered self-assembled monolayers (SAMs) on gold surfaces.^[3] The bulky and rigid adamantane cage prevents the formation of a densely packed monolayer, which makes these SAMs susceptible to displacement by other, more strongly interacting thiols.^[3] This property is exploited in techniques like microdisplacement printing.

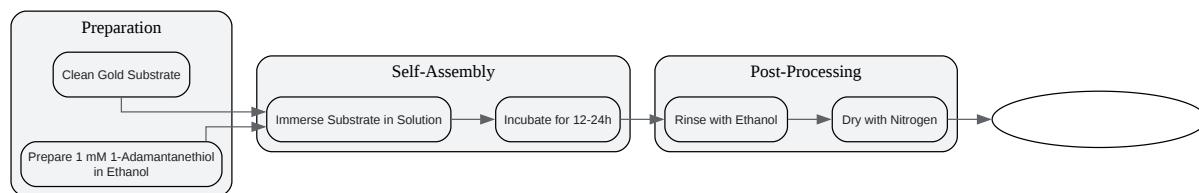
Materials:

- **1-adamantanethiol**
- 200-proof ethanol
- Gold-coated substrate (e.g., gold-coated silicon wafer or glass slide)
- Clean glass vial with a cap
- Tweezers
- Nitrogen gas source

Procedure:

- Prepare a 1 mM solution of **1-adamantanethiol** in 200-proof ethanol.
- Clean the gold substrate by rinsing it with ethanol and drying it under a stream of nitrogen.
- Immerse the cleaned gold substrate into the **1-adamantanethiol** solution in the glass vial.

- Seal the vial to minimize solvent evaporation and contamination.
- Allow the self-assembly to proceed for 12-24 hours at room temperature.
- After the incubation period, carefully remove the substrate from the solution using tweezers.
- Rinse the substrate thoroughly with fresh ethanol to remove any non-covalently bound molecules.
- Dry the substrate under a gentle stream of nitrogen.
- The substrate is now coated with a self-assembled monolayer of **1-adamantanethiol**.



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Caption: Workflow for the formation of a **1-adamantanethiol** self-assembled monolayer.

Oxidation to Diadamantyl Disulfide

Thiols can be oxidized to form disulfides. This reaction is a common transformation for thiols and is relevant to the stability and potential derivatization of **1-adamantanethiol**. The oxidation can be achieved using a variety of oxidizing agents, including mild oxidants like iodine or simply by exposure to air, often catalyzed by a base.

Materials:

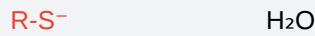
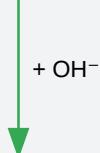
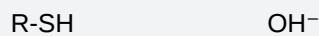
- **1-Adamantanethiol**

- Ethanol
- Iodine (I_2)
- Sodium hydroxide (NaOH) solution (e.g., 1 M)
- Dichloromethane
- Saturated sodium thiosulfate solution
- Brine
- Anhydrous magnesium sulfate

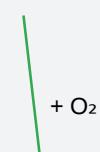
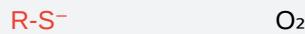
Procedure:

- Dissolve **1-adamantanethiol** (1.0 eq) in ethanol in a round-bottom flask.
- Add a catalytic amount of a base, such as a few drops of 1 M NaOH solution.
- While stirring, add a solution of iodine (0.5 eq) in ethanol dropwise until a faint yellow color persists.
- Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Quench the reaction by adding saturated sodium thiosulfate solution until the yellow color disappears.
- Remove the ethanol under reduced pressure.
- Extract the aqueous residue with dichloromethane (3 x 20 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter and concentrate the solution to obtain the crude 1,1'-diadamantyl disulfide.
- The product can be purified by column chromatography or recrystallization.

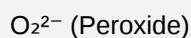
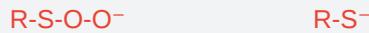
Step 1: Deprotonation



Step 2: Nucleophilic Attack



Step 3: Reaction with another Thiolate

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Caption: A possible mechanism for the base-catalyzed air oxidation of thiols.

Thiol-Ene "Click" Reaction

The thiol-ene reaction is a robust and efficient method for forming carbon-sulfur bonds via the addition of a thiol across a double bond.^{[5][6]} This reaction can be initiated by radicals (e.g., using a photoinitiator and UV light) or by a nucleophilic mechanism. The anti-Markovnikov addition of the thiol to the alkene is a key feature of the radical-based reaction.

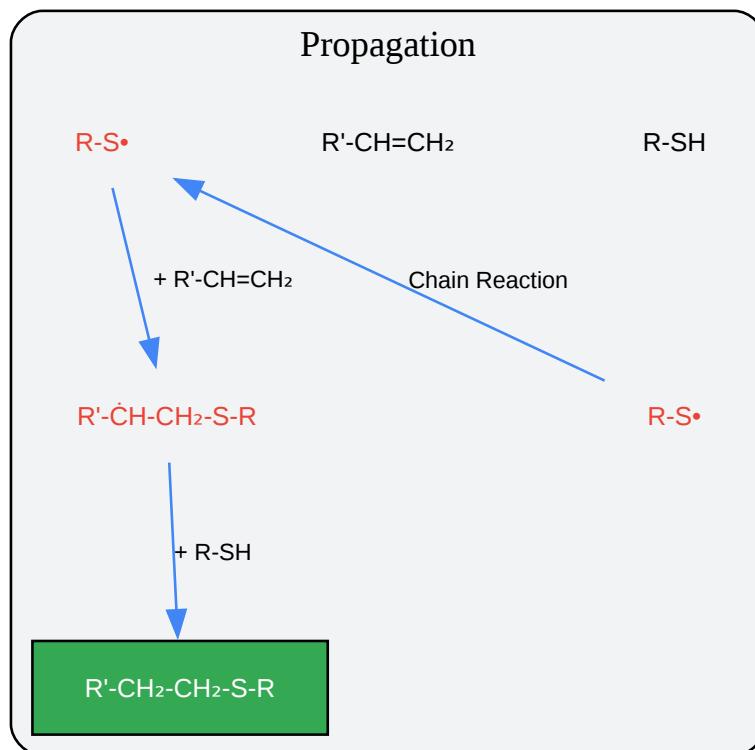
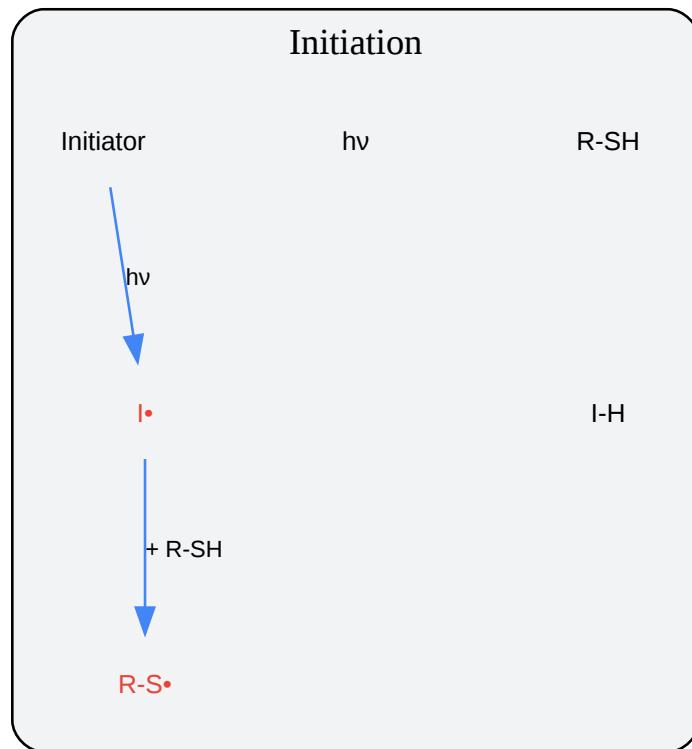
Materials:

- **1-Adamantanethiol**
- An alkene (e.g., 1-octene)
- A photoinitiator (e.g., 2,2-dimethoxy-2-phenylacetophenone, DMPA)
- Anhydrous, degassed solvent (e.g., THF or dichloromethane)
- Quartz reaction vessel
- UV lamp (e.g., 365 nm)
- Nitrogen or Argon source

Procedure:

- In a quartz reaction vessel, dissolve the alkene (1.0 eq) and **1-adamantanethiol** (1.1 eq) in the anhydrous, degassed solvent.
- Add the photoinitiator (e.g., 0.05 eq of DMPA).
- Seal the vessel and purge the solution with nitrogen or argon for 15-20 minutes to remove oxygen, which can quench the radical reaction.
- Irradiate the reaction mixture with a UV lamp at room temperature.
- Monitor the progress of the reaction by TLC or ^1H NMR spectroscopy until the starting materials are consumed.
- Upon completion, remove the solvent under reduced pressure.

- Purify the crude product by column chromatography on silica gel to yield the 1-adamantyl thioether.

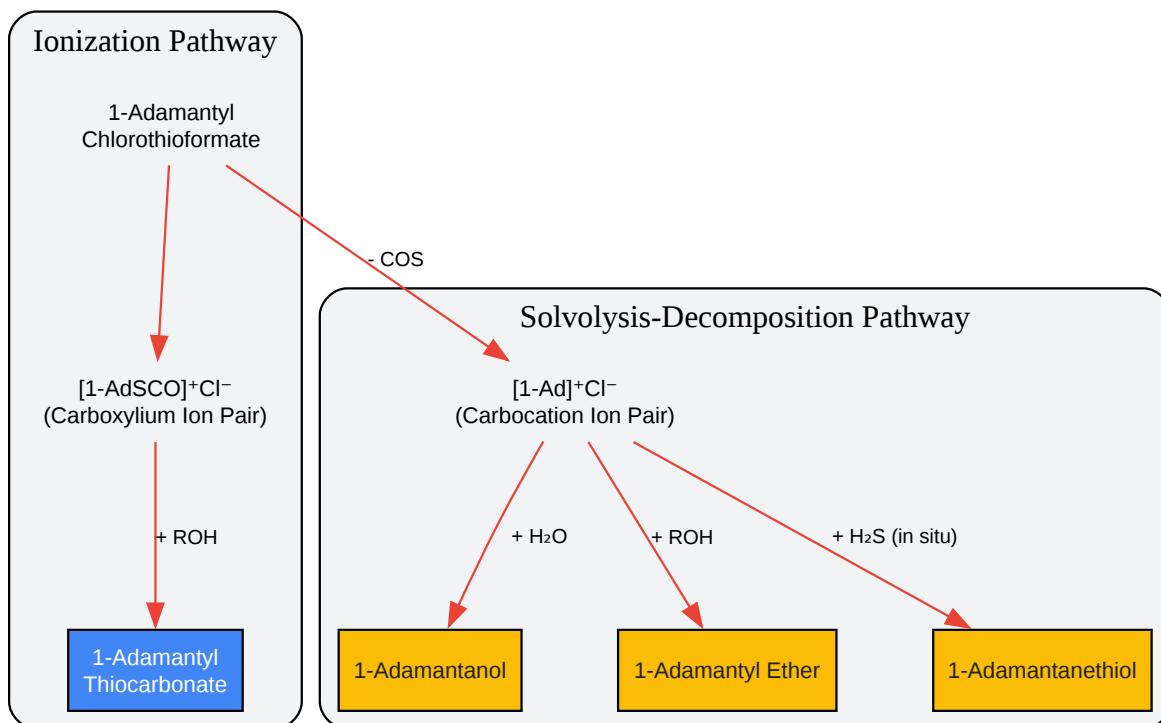


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Caption: Mechanism of the radical-initiated anti-Markovnikov thiol-ene reaction.

Solvolysis of 1-Adamantyl Chlorothioformate

The solvolysis of 1-adamantyl chlorothioformate is a reaction that can lead to the formation of **1-adamantanethiol**, among other products, depending on the solvent conditions.^[7] The reaction proceeds through competing pathways, including an ionization pathway and a solvolysis-decomposition pathway.

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References

- 1. Kinetics and Mechanisms of Thiol–Disulfide Exchange Covering Direct Substitution and Thiol Oxidation-Mediated Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 2. torontomu.primo.exlibrisgroup.com [torontomu.primo.exlibrisgroup.com]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis of 1,2-Disubstituted Adamantane Derivatives by Construction of the Adamantane Framework - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Rationalization of the pKa values of alcohols and thiols using atomic charge descriptors and its application to the prediction of amino acid pKa's - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chemistry.stackexchange.com [chemistry.stackexchange.com]
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